

The Historical Discovery and Characterization of Digitalose: A Technical Guide

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Compound of Interest

Compound Name: Digitalose

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Abstract

Digitalose, a naturally occurring deoxy sugar, is a crucial component of various pharmacologically significant cardiac glycosides. First identified in the late 19th century, its precise chemical structure and biological role have been the subject of extensive research. This technical guide provides an in-depth overview of the historical discovery, structural elucidation, and characterization of **Digitalose**. It details the experimental methodologies for its isolation and analysis, presents its physicochemical properties in a structured format, and illustrates its role within the broader context of cardiac glycoside signaling pathways. This document is intended to serve as a comprehensive resource for researchers in natural product chemistry, pharmacology, and drug development.

Historical Overview

The journey to understanding **Digitalose** began in the late 19th century with the investigation of glycosides from *Digitalis* species, plants long recognized for their medicinal properties.

Initial Discovery

In 1892, the German chemist Kiliani first reported the isolation of a novel sugar moiety obtained from the acid hydrolysis of Digitalinum verum, a cardiac glycoside.^{[1][2]} This marked the initial discovery of the compound that would later be named **Digitalose**. Further research in the

following decades identified **Digitalose** as a constituent of other cardiac glycosides, such as thevetin and emicymarin.[2]

Structural Elucidation

The definitive chemical structure of **Digitalose** was determined in 1943 by Otto Schmidt.[1][2] Through meticulous chemical degradation and analysis, Schmidt established that **Digitalose** is a methyl ether of D-fucose, with the systematic name 6-Deoxy-3-O-methyl-D-galactose.[2] This elucidation was a significant step in understanding the structure-activity relationships of the cardiac glycosides of which it is a part. The synthesis of **Digitalose** was later achieved by Reber and Reichstein in 1946, further confirming its structure.[1]

Physicochemical Properties of Digitalose

The physical and chemical characteristics of **Digitalose** have been determined through various analytical methods. These properties are essential for its isolation, identification, and synthesis.

Property	Value	Reference(s)
Chemical Formula	C ₇ H ₁₄ O ₅	[1]
Molar Mass	178.18 g·mol ⁻¹	[1]
Melting Point	106 °C (freshly prepared), 115 °C (after 3 days), 119 °C (after 4 months)	[1]
Appearance	Rosettes of needles from ethyl acetate	[1]
Solubility	Soluble in water	[1]
Optical Rotation	[α] ²⁷ ₅₄₆₁ +109° (c=1.7, 15 min) → +126° (17 hrs); [α] _D ²² +106° (17 hrs)	[1]
Percent Composition	C: 47.19%, H: 7.92%, O: 44.90%	[1]
IUPAC Name	6-Deoxy-3-O-methyl-D-galactose	[2]
Other Names	D-Digitalose, 3-Methyl-D-fucose	[1][2]

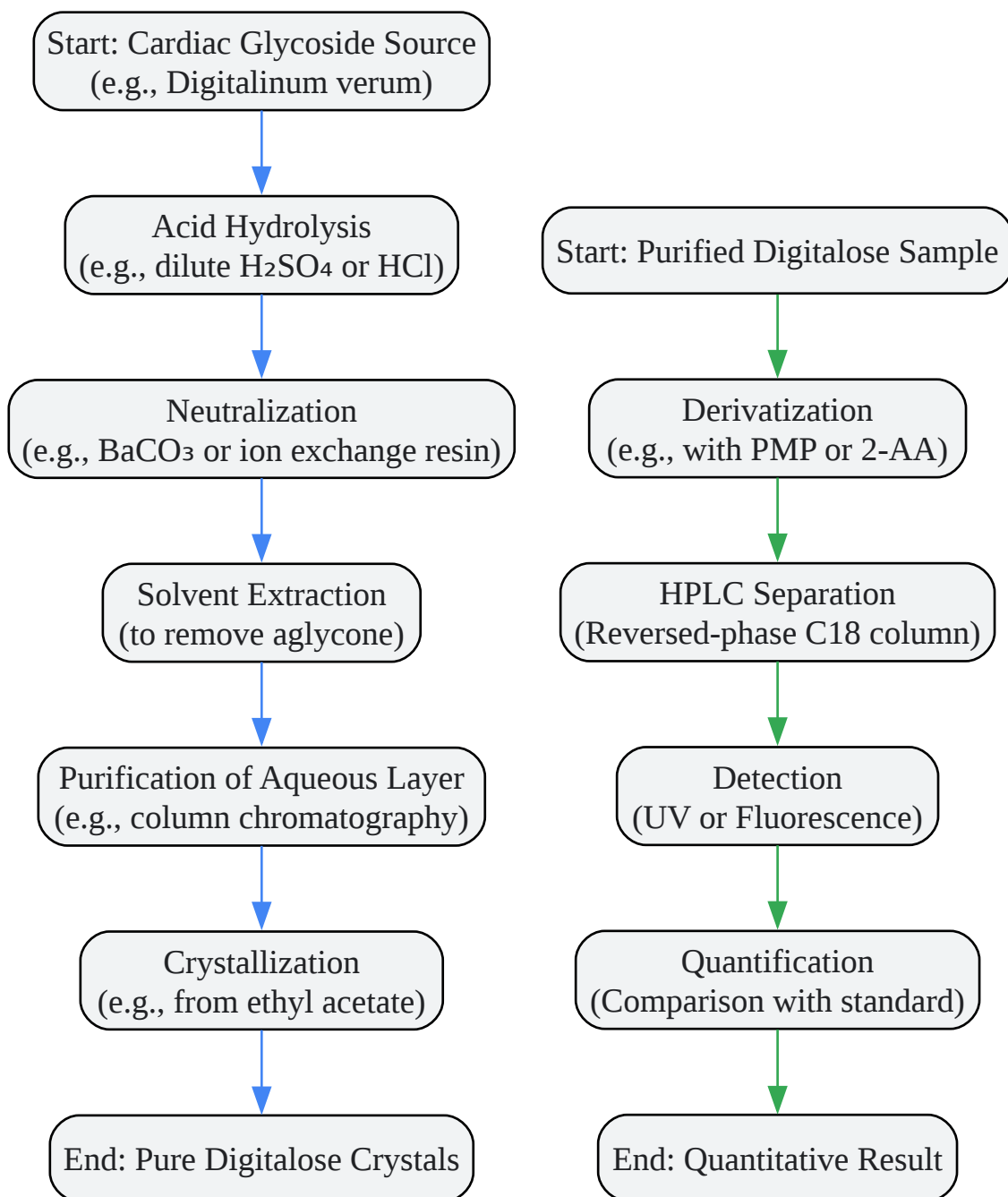
Experimental Protocols

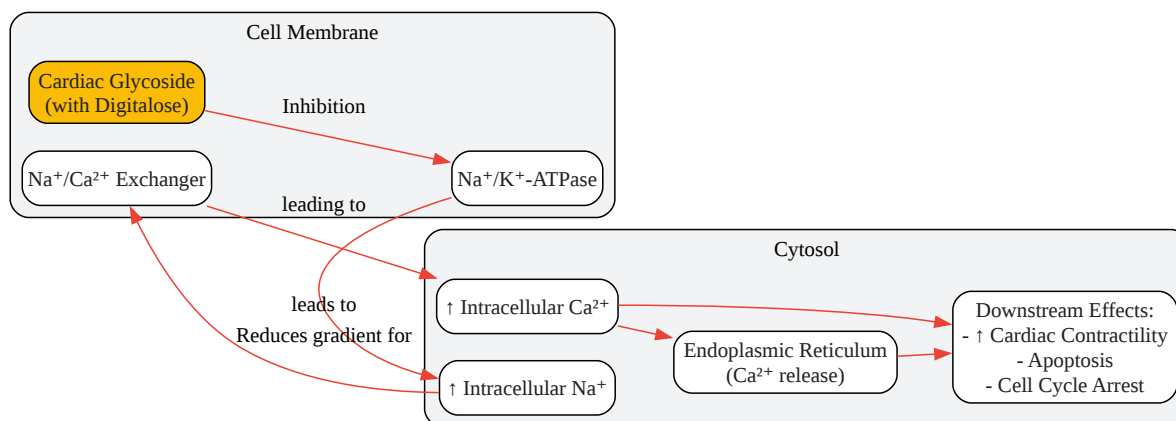
The isolation and characterization of **Digitalose** involve a series of well-defined experimental procedures.

Isolation of Digitalose via Hydrolysis of Cardiac Glycosides

Digitalose is typically obtained by the cleavage of the glycosidic bond in a parent cardiac glycoside. The following is a generalized protocol for its isolation from a source such as Digitalinum verum or emicymarin.

Workflow for Isolation and Purification of **Digitalose**





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References

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- 2. Digitalose - Wikipedia [en.wikipedia.org]
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